

N-Boc-DL-phenylalaninol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **N-Boc-DL-phenylalaninol**

Cat. No.: **B115902**

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Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **N-Boc-DL-phenylalaninol**. It is intended for researchers, scientists, and drug development professionals. The information herein has been synthesized from available safety data sheets for structurally related compounds, primarily N-Boc-L-phenylalaninol, due to the absence of a specific Safety Data Sheet (SDS) for the DL-racemic mixture. Users should always consult the most current SDS for the specific product they are using and conduct a thorough risk assessment before handling this chemical.

Hazard Identification and Classification

While a specific hazard classification for **N-Boc-DL-phenylalaninol** is not readily available, data from related compounds suggests that it may be harmful if inhaled, swallowed, or absorbed through the skin, and may cause irritation to the skin, eyes, and respiratory tract.[\[1\]](#) [\[2\]](#) The following table summarizes the potential hazards based on analogous compounds.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Not Classified	May be harmful if swallowed. [1]
Acute Toxicity, Dermal	Not Classified	May be harmful in contact with skin.
Acute Toxicity, Inhalation	Not Classified	May be harmful if inhaled. [1]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure	Category 3	May cause respiratory irritation. [1]

Note: This classification is extrapolated from data on similar compounds and should be used for guidance purposes only. A formal hazard assessment has not been established for **N-Boc-DL-phenylalaninol**.

Personal Protective Equipment (PPE)

To minimize exposure risk, appropriate personal protective equipment must be worn when handling **N-Boc-DL-phenylalaninol**. The following table outlines the recommended PPE.

Body Part	Equipment	Specification
Eyes/Face	Safety glasses with side-shields or goggles	Conforming to EN166 (EU) or NIOSH (US) standards. [1] [2]
Hands	Chemical-resistant gloves	Nitrile rubber, >0.11 mm thickness, breakthrough time >480 minutes. [2]
Body	Laboratory coat	Standard protective clothing.
Respiratory	Dust mask or respirator	Use in poorly ventilated areas or when dust is generated. [2]

Safe Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[2]
- Avoid formation of dust and aerosols.
- Avoid contact with skin, eyes, and clothing.[2]
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage temperature: 2-8 °C.

Experimental Protocols: Emergency Procedures

First Aid Measures

The following table details the immediate actions to be taken in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[1]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards Arising from the Chemical: Hazardous combustion products may include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[1]
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

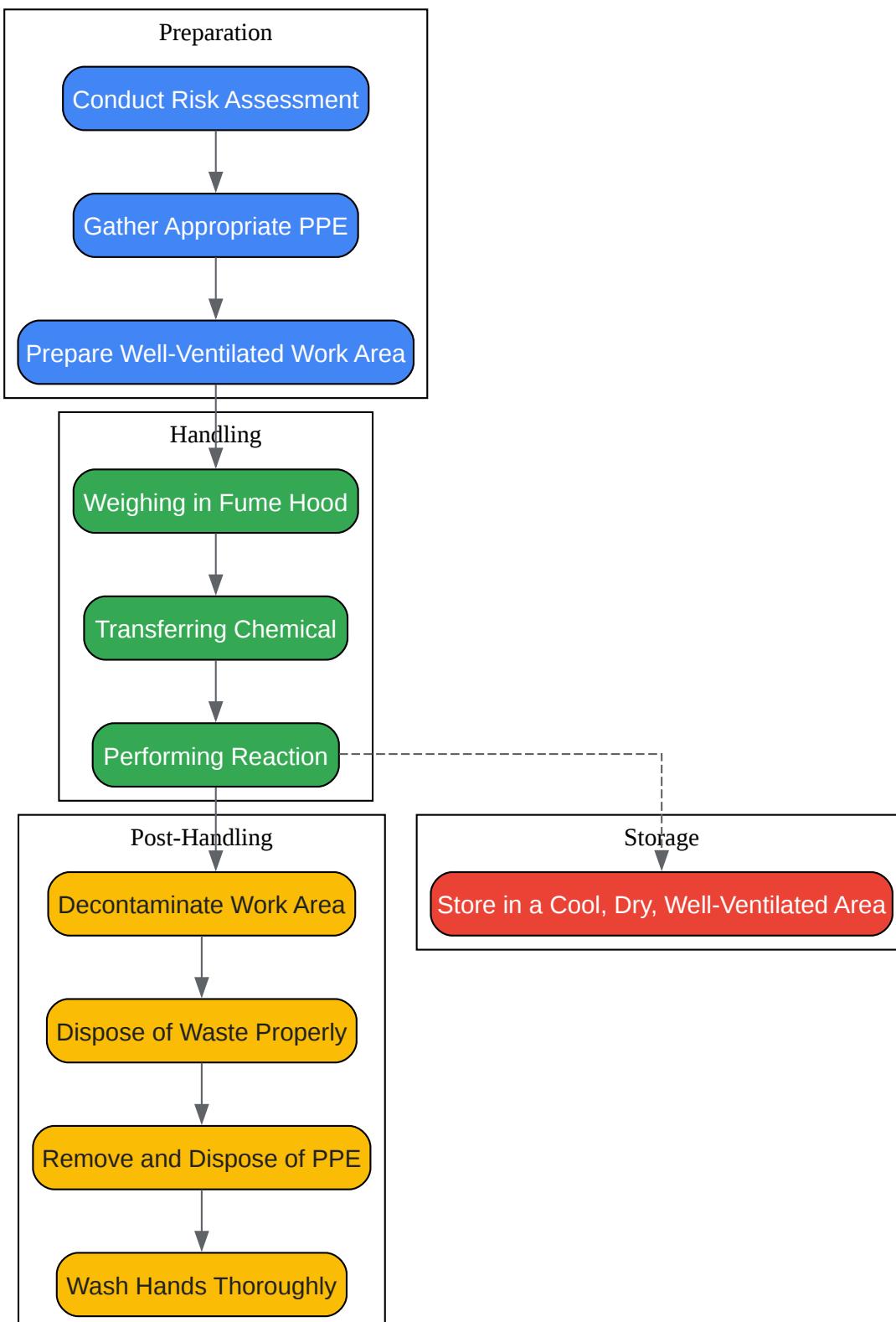
Accidental Release Measures

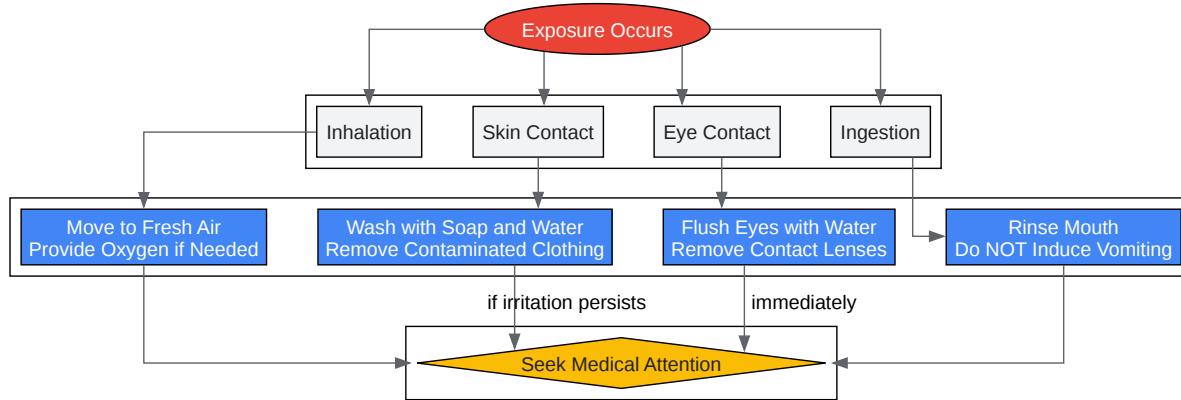
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 2). Avoid breathing dust.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up the spilled solid and place it in a suitable container for disposal. Avoid generating dust. Clean the affected area with soap and water.

Visual Guides to Safety and Handling

The following diagrams illustrate key safety and handling workflows for **N-Boc-DL-phenylalaninol**.





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